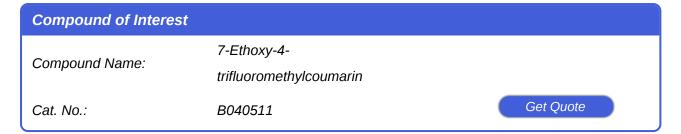


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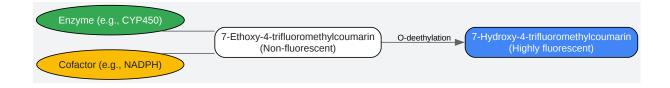
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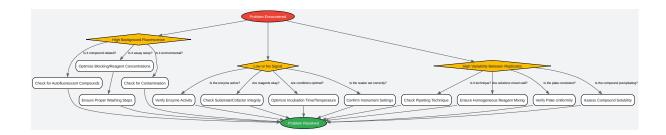
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I. Assay Principle and Workflow

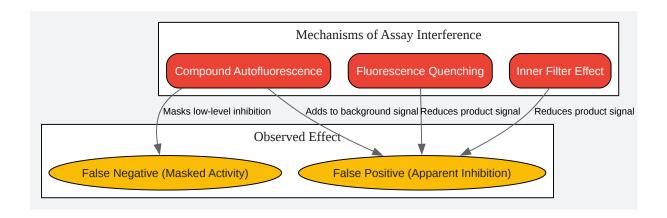
7-Ethoxy-4-trifluoromethylcoumarin (EFC) is a fluorogenic substrate commonly used to measure the activity of various enzymes, particularly cytochrome P450 (CYP) isoforms. The principle of the assay is based on the enzymatic O-deethylation of the non-fluorescent EFC molecule to the highly fluorescent product, 7-hydroxy-4-trifluoromethylcoumarin (HFC). The resulting fluorescence is directly proportional to the enzyme activity and can be monitored in real-time or as an endpoint measurement.











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